

Personal protective equipment for handling 4-Bromo-2,6-dichlorophenol

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Compound of Interest

Compound Name: **4-Bromo-2,6-dichlorophenol**

Cat. No.: **B165674**

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Essential Safety and Handling Guide for 4-Bromo-2,6-dichlorophenol

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for handling **4-Bromo-2,6-dichlorophenol**. The following procedures are based on safety data for **4-Bromo-2,6-dichlorophenol** and structurally similar halogenated phenols. Adherence to these protocols is critical for ensuring laboratory safety and proper chemical management.

Hazard Identification and Classification

4-Bromo-2,6-dichlorophenol is a halogenated phenol. Based on data for this compound and similar chemicals, it is classified as hazardous.[1][2][3]

GHS Hazard Statements:

- Causes skin irritation.[1][2]
- Causes serious eye irritation.[1][2]
- May cause respiratory irritation.[1][2]
- Harmful if swallowed.[2]

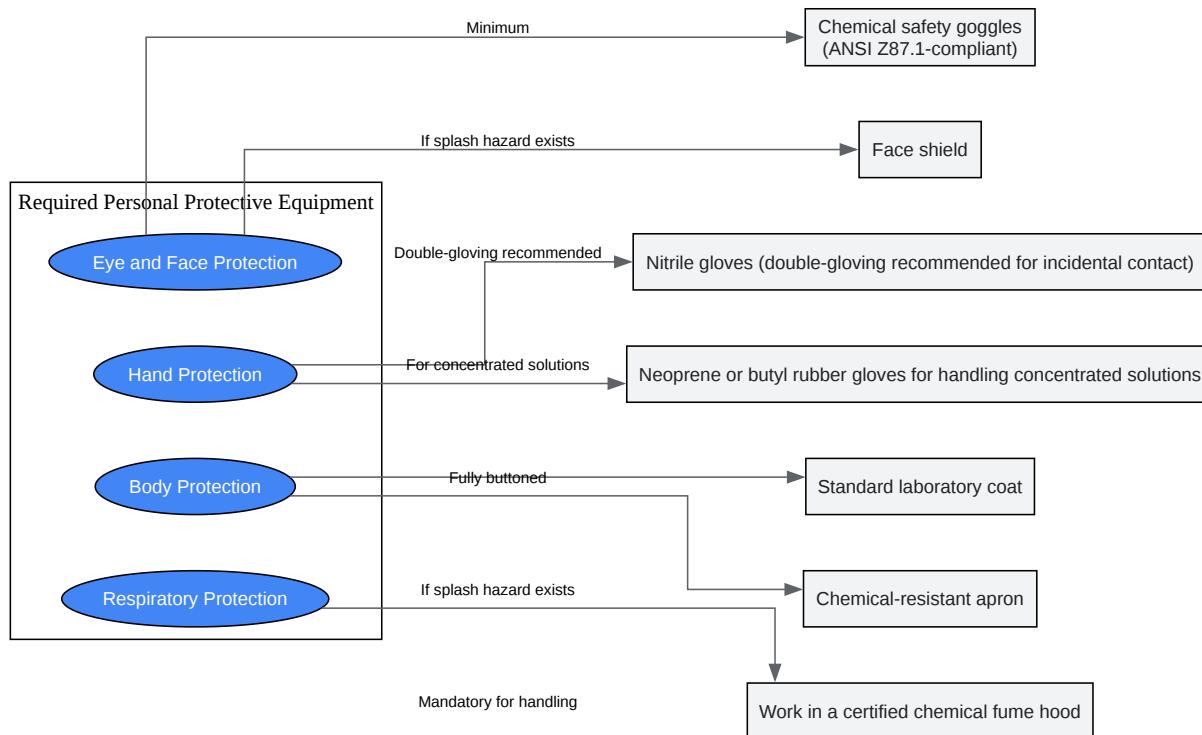
Signal Word: Warning[\[1\]](#)[\[2\]](#)

Physical and Chemical Properties

Chemical Formula	C ₆ H ₃ BrCl ₂ O [1]
Molecular Weight	241.897 g/mol [1]
Appearance	Off-white solid (based on similar compounds) [4]
Odor	Phenolic (based on similar compounds)

Personal Protective Equipment (PPE)

A comprehensive PPE plan is mandatory when handling **4-Bromo-2,6-dichlorophenol**. The following diagram outlines the required PPE.

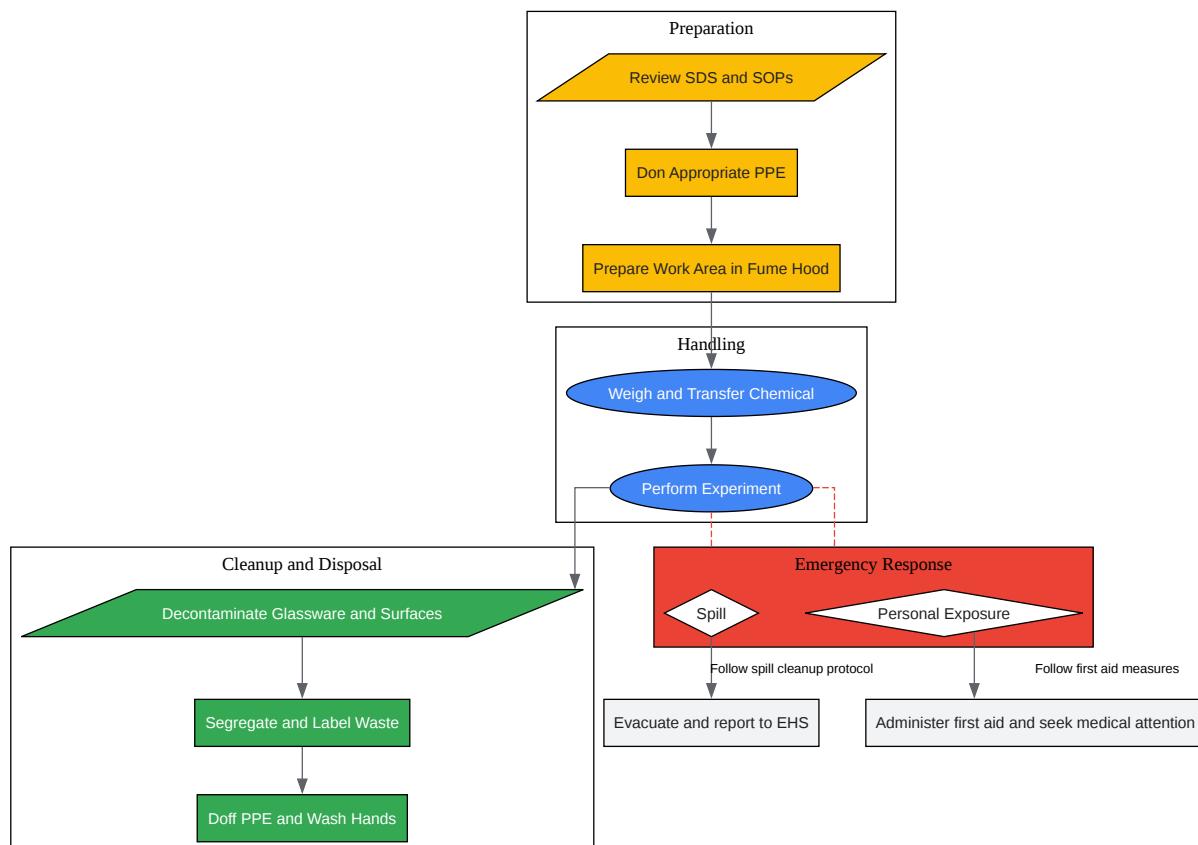
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Caption: Personal Protective Equipment for **4-Bromo-2,6-dichlorophenol** Handling.

PPE Component	Specification	Rationale
Eye/Face Protection	ANSI Z87.1-compliant safety glasses or goggles. A face shield should be used if there is a splash hazard.[5]	Protects against eye irritation and serious eye damage from splashes.[1][5]
Hand Protection	Nitrile gloves are suitable for incidental contact; however, double-gloving is recommended.[5][6] For handling concentrated solutions or prolonged contact, neoprene or butyl rubber gloves are advised.[6][7]	Phenols can be absorbed through the skin and may have anesthetic properties, delaying the sensation of a burn.[5]
Skin and Body Protection	A fully buttoned lab coat, long pants, and closed-toe shoes are mandatory.[6] For significant splash potential, a chemical-resistant apron over the lab coat is required.[6]	Prevents skin contact and irritation.[1]
Respiratory Protection	All handling of 4-Bromo-2,6-dichlorophenol should be conducted in a certified chemical fume hood.[5][8]	To avoid inhalation of dust or vapors, which can cause respiratory irritation.[1][2]

Operational Plan: Safe Handling and Emergency Procedures

A systematic approach to handling **4-Bromo-2,6-dichlorophenol** is crucial for minimizing risk. The following workflow diagram and detailed protocols provide a step-by-step guide for safe operations.

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Caption: Workflow for Safe Handling of **4-Bromo-2,6-dichlorophenol**.

Experimental Protocols

Preparation:

- Review Safety Information: Before beginning any work, thoroughly review the Safety Data Sheet (SDS) for **4-Bromo-2,6-dichlorophenol** and the laboratory's Standard Operating Procedures (SOPs).^[8]
- Assemble PPE: Put on all required personal protective equipment as detailed in the PPE section.
- Prepare Work Area: Ensure the chemical fume hood is functioning correctly. Cover the work surface with absorbent, disposable bench paper. Keep a hazardous waste container readily accessible.

Handling:

- Weighing and Transfer:
 - Perform all manipulations of solid **4-Bromo-2,6-dichlorophenol** within the fume hood to prevent inhalation of dust.
 - Use a spatula for transfers. Avoid creating dust.
 - If transferring to a solution, add the solid to the solvent slowly.
- Experimental Use:
 - Keep all containers of **4-Bromo-2,6-dichlorophenol** tightly closed when not in use.
 - Clearly label all solutions containing the compound.

Cleanup:

- Decontamination: Decontaminate all glassware and equipment that came into contact with **4-Bromo-2,6-dichlorophenol**.

- Surface Cleaning: Wipe down the work area in the fume hood with an appropriate cleaning agent.
- PPE Removal: Remove PPE in the correct order to avoid cross-contamination. Wash hands thoroughly with soap and water after removing gloves.[\[9\]](#)

Emergency Procedures

Emergency Situation	Immediate Action
Skin Contact	Immediately remove contaminated clothing. [1] Wash the affected area with copious amounts of soap and water for at least 15 minutes. [1] Seek immediate medical attention. For phenol exposures, irrigating with low-molecular-weight polyethylene glycol (PEG 300 or PEG 400) is recommended. [7]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open. [1] Remove contact lenses if present and easy to do so. [2] Seek immediate medical attention.
Inhalation	Move the person to fresh air. [1] If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. [4] Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. [1] Never give anything by mouth to an unconscious person. [1] Seek immediate medical attention.
Spill	Evacuate the immediate area. Use personal protective equipment. [1] For solid spills, sweep up the material, avoiding dust formation, and place it in a suitable, closed container for disposal. [2] For liquid spills, absorb with an inert material and place in a hazardous waste container. [10]

Disposal Plan

Proper disposal of **4-Bromo-2,6-dichlorophenol** and associated waste is essential to prevent environmental contamination and ensure regulatory compliance.

Waste Identification and Segregation:

- Solid Waste: All solid **4-Bromo-2,6-dichlorophenol**, as well as contaminated items such as weighing paper, gloves, and bench paper, should be collected in a designated "Halogenated Organic Solid Waste" container.[11]
- Liquid Waste: Solutions containing **4-Bromo-2,6-dichlorophenol** should be collected in a designated "Halogenated Organic Liquid Waste" container.[11]

Containerization and Labeling:

- Use only chemically compatible, leak-proof containers with secure lids.
- All waste containers must be clearly labeled with "Hazardous Waste," the full chemical name "**4-Bromo-2,6-dichlorophenol**," and the associated hazards (e.g., "Toxic," "Irritant").[10]

Storage and Disposal:

- Store waste containers in a designated, well-ventilated, and secure hazardous waste accumulation area, away from incompatible materials.[10]
- Contact your institution's Environmental Health and Safety (EHS) department for pickup and disposal of the hazardous waste.[10] Do not dispose of **4-Bromo-2,6-dichlorophenol** down the drain.[2]

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